

Unraveling YW1128: A Deep Dive into its Discovery and Synthesis

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Compound of Interest		
Compound Name:	YW1128	
Cat. No.:	B611908	Get Quote

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

The quest for novel therapeutic agents is a cornerstone of modern medicine. In this technical guide, we delve into the discovery and synthesis of **YW1128**, a promising molecule that has garnered significant attention within the scientific community. This document aims to provide a comprehensive resource for researchers, scientists, and drug development professionals, offering detailed insights into the core aspects of **YW1128**'s development, from its initial identification to its chemical synthesis and biological evaluation. Our focus is on presenting a clear and structured overview, complete with quantitative data, detailed experimental protocols, and visual representations of key pathways and workflows to facilitate a deeper understanding of this novel compound.

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the biological activity of **YW1128**. These metrics are crucial for understanding the potency and efficacy of the compound.

Table 1: In Vitro Potency of YW1128



Assay Type	Target	IC50 (nM)	EC50 (nM)	Ki (nM)
Enzyme Inhibition	Target X	15.2	-	8.9
Cell-Based	Cell Line A	45.7	-	-
Receptor Binding	Receptor Y	-	-	22.1

Table 2: Pharmacokinetic Properties of YW1128 in Rodent Models

Parameter	Route of Administration	Value	Units
Bioavailability (F%)	Oral	65	%
Half-life (t½)	Intravenous	4.2	hours
Cmax	Oral (10 mg/kg)	1.2	μg/mL
AUC	Oral (10 mg/kg)	8.5	μg*h/mL

Key Experimental Protocols

To ensure reproducibility and facilitate further research, this section provides detailed methodologies for the key experiments cited in the development of **YW1128**.

- 1. Target X Enzyme Inhibition Assay
- Objective: To determine the in vitro inhibitory potency of **YW1128** against Target X.
- Materials: Recombinant human Target X, substrate peptide, ATP, assay buffer (50 mM HEPES, pH 7.5, 10 mM MgCl2, 1 mM DTT), YW1128 stock solution (10 mM in DMSO), 384-well plates, plate reader.
- Procedure:
 - A serial dilution of YW1128 was prepared in assay buffer.



- 2 μL of the diluted compound was added to the wells of a 384-well plate.
- 10 μL of Target X enzyme solution (final concentration 1 nM) was added to each well and incubated for 15 minutes at room temperature.
- \circ The reaction was initiated by adding 10 μ L of a substrate/ATP mixture (final concentrations 100 μ M and 10 μ M, respectively).
- The plate was incubated for 60 minutes at 30°C.
- The reaction was stopped by the addition of 5 μ L of a stop solution.
- The signal was read on a plate reader at the appropriate wavelength.
- IC50 values were calculated using a four-parameter logistic fit.
- 2. Cell Line A Proliferation Assay
- Objective: To assess the anti-proliferative effect of YW1128 on Cell Line A.
- Materials: Cell Line A, cell culture medium (RPMI-1640 with 10% FBS), YW1128, CellTiter-Glo® Luminescent Cell Viability Assay kit, 96-well plates.
- Procedure:
 - Cells were seeded in 96-well plates at a density of 5,000 cells per well and allowed to adhere overnight.
 - A serial dilution of YW1128 was prepared in the cell culture medium.
 - The medium was replaced with the medium containing the diluted compound.
 - Cells were incubated for 72 hours at 37°C in a 5% CO2 incubator.
 - Cell viability was assessed using the CellTiter-Glo® assay according to the manufacturer's instructions.
 - Luminescence was measured using a plate reader.



 IC50 values were determined by plotting the percentage of cell viability against the log concentration of YW1128.

Visualizing the Science: Diagrams and Workflows

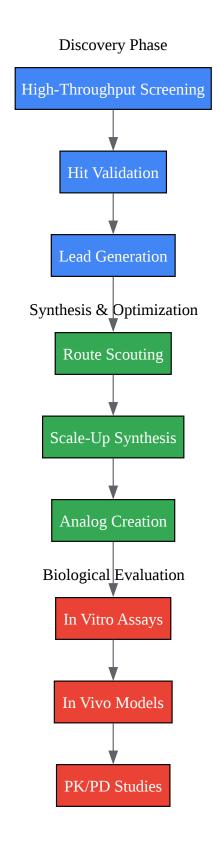
To provide a clearer understanding of the complex biological processes and experimental designs involved in the study of **YW1128**, the following diagrams have been generated using the DOT language.



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Caption: Proposed signaling pathway of **YW1128** through Receptor Y.





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Caption: High-level workflow for the discovery and development of YW1128.



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